

Personal protective equipment for handling Sisunatovir Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sisunatovir Hydrochloride*

Cat. No.: *B610610*

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Essential Safety and Handling Guide for Sisunatovir Hydrochloride

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Sisunatovir Hydrochloride**. The following procedures are designed to ensure a safe laboratory environment and proper management of this compound.

Hazard Identification and Safety Data

Sisunatovir Hydrochloride presents specific hazards that require careful management. One safety data sheet indicates it is harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Another source, however, states the substance is not classified according to the Globally Harmonized System (GHS) and has no associated hazard statements[2]. Given this conflicting information, it is prudent to handle the compound with a high degree of caution.

Key quantitative data for **Sisunatovir Hydrochloride** are summarized in the table below.

Parameter	Value	Source(s)
Molecular Formula	C ₂₃ H ₂₃ ClF ₄ N ₄ O	[1]
Molecular Weight	482.91 g/mol	[1]
CAS Number	1903763-83-6	[1]
Storage (Powder)	-20°C	[1][3]
Storage (in Solvent)	-80°C	[1][3]
IC ₅₀ (RSV A)	1.4 nM	[3][4][5]
IC ₅₀ (RSV B)	1.0 nM	[3][4][5]
Solubility in DMSO	≥ 2.5 mg/mL (5.18 mM) to 24 mg/mL (49.69 mM)	[3][4]

Note: No occupational exposure limits have been established for this product[1].

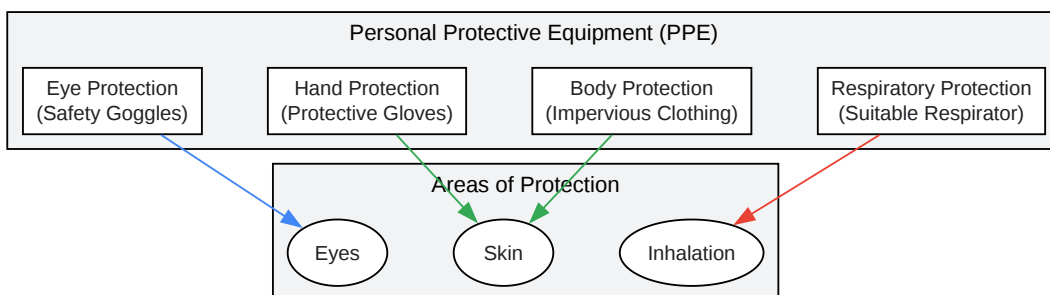
Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment (PPE) is mandatory to create a barrier between the user and potentially hazardous material, minimizing the risk of exposure and contamination[6][7].

Required PPE for Handling **Sisunatovir Hydrochloride**:

- Eye Protection: Wear safety goggles with side-shields to protect against splashes and dust[1].
- Hand Protection: Use protective, impermeable gloves (e.g., nitrile or latex)[1][8].
- Body Protection: Wear impervious clothing, such as a lab coat with long sleeves and elastic cuffs, to prevent skin contact[1][9].
- Respiratory Protection: When engineering controls are insufficient or when handling the powder outside of a ventilated enclosure, a suitable respirator is required[1].

Figure 1. Required PPE for Sisunatovir Hydrochloride



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Figure 1. Required PPE for **Sisunatovir Hydrochloride**

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is essential for safety and environmental protection.

Handling and Storage Protocol

Engineering Controls:

- Always handle **Sisunatovir Hydrochloride** in an area with adequate ventilation, such as a chemical fume hood, especially when working with the powder form to avoid dust and aerosol formation[1].
- Ensure a safety shower and eye wash station are readily accessible[1].

Procedural Steps:

- Preparation: Before handling, ensure all required PPE is correctly worn.

- Handling: Avoid direct contact with the compound. Do not eat, drink, or smoke in the handling area[1].
- Post-Handling: Wash hands and any exposed skin thoroughly after handling[1].
- Storage: Keep the container tightly sealed in a cool, well-ventilated location[1]. Store the powder at -20°C and solutions at -80°C, away from direct sunlight and ignition sources[1][3][4].

Accidental Release Measures

In the event of a spill, follow these steps immediately:

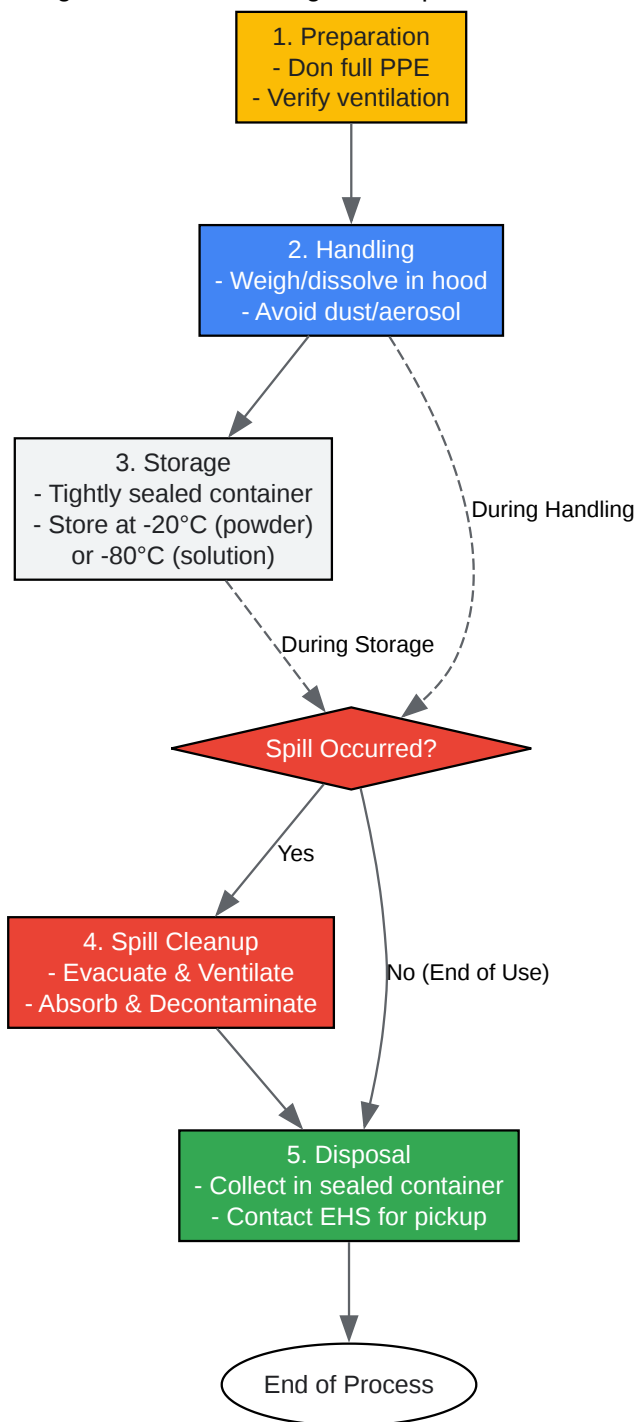
- Evacuate: Evacuate non-essential personnel from the area[1].
- Ventilate: Ensure the area is well-ventilated[1].
- Contain: Prevent further leakage or spillage. Keep the product away from drains and water courses[1].
- Clean-up:
 - Wear full PPE[1].
 - For solutions, absorb the spill with a finely-powdered, liquid-binding material like diatomite[1].
 - For powder, carefully collect the material to avoid generating dust.
 - Decontaminate surfaces and equipment by scrubbing with alcohol[1].
- Dispose: Collect all contaminated materials into a sealed, approved waste container for proper disposal[1].

Disposal Plan

All waste materials must be disposed of as hazardous waste.

- **Waste Collection:** Dispose of the compound and any contaminated materials (e.g., gloves, absorbent pads) in a designated, approved waste disposal container[1].
- **Environmental Precaution:** Do not allow the product to enter drains or waterways, as it is very toxic to aquatic life[1].
- **Final Disposal:** The waste must be sent to an approved waste disposal plant, typically via incineration, in accordance with federal, state, and local regulations[1][10]. Contact your institution's Environmental Health and Safety (EHS) department for specific procedures[10].

Figure 2. Safe Handling and Disposal Workflow



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Figure 2. Safe Handling and Disposal Workflow

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